

2-Hydrazinopyridine physical properties melting point boiling point

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Compound of Interest

Compound Name: 2-Hydrazinopyridine

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Technical Guide: Physical Properties of 2-Hydrazinopyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-hydrazinopyridine**, a versatile heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. The data and methodologies presented herein are intended to support research and development activities by providing reliable physical constants and procedural insights.

Quantitative Physical Properties

The physical properties of **2-hydrazinopyridine** have been determined by various sources. The following table summarizes the key quantitative data for easy reference and comparison.

Property	Value	Source(s)
Melting Point	41-44 °C	[1] [2] [3] [4]
43-47 °C	[5]	
44-48 °C	[6]	
44.5-46.0 °C	[7]	
47 °C	[8]	
Boiling Point	90-92 °C at 1 mmHg	[1] [2] [4]
185 °C at 140 mmHg	[6] [7] [8]	
Molecular Formula	C ₅ H ₇ N ₃	[5] [6] [7] [9]
Molecular Weight	109.13 g/mol	[1] [4] [6] [7]
Appearance	White to light beige low melting solid, Crystals or crystalline mass, White to yellow to orange powder	[5] [6] [7] [10]
Purity (Assay)	≥ 97% (GC), 98%	[1] [3] [4] [5] [6] [7]

Experimental Protocols

Accurate determination of physical properties is crucial for compound identification and purity assessment.[\[5\]](#)[\[7\]](#) The following sections detail the standard methodologies for measuring the melting and boiling points of organic compounds like **2-hydrazinopyridine**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity, with pure crystalline solids typically exhibiting a sharp melting range of 0.5-1.0°C.[\[7\]](#) Impurities tend to lower and broaden the melting range.[\[7\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[7\]](#)

- Capillary tubes (sealed at one end)[8]
- Thermometer
- Heating medium (e.g., oil bath or metal block)[7]

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **2-hydrazinopyridine** is introduced into a capillary tube to a height of 1-2 mm.[6][8] The tube is tapped gently to pack the sample at the sealed end.[6]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[8] This assembly is then placed in the heating bath of the melting point apparatus.[7]
- **Heating:** The apparatus is heated slowly and steadily, at a rate of approximately 2°C per minute, especially when approaching the expected melting point.[5][7] Constant stirring of the heating medium is necessary for uniform temperature distribution.[8]
- **Observation and Recording:** The temperature at which the first drop of liquid appears (t_1) and the temperature at which the entire sample becomes a clear liquid (t_2) are recorded.[6] The melting point is reported as the range $t_1 - t_2$. [8] For high accuracy, multiple determinations are recommended.[7]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[9] It is an important physical constant for liquid compounds. Since the boiling point is pressure-dependent, the pressure at which it is measured must always be reported.[9]

Apparatus:

- Thiele tube or similar heating apparatus[3]
- Small test tube (fusion tube)[11]

- Capillary tube (sealed at one end)[11]
- Thermometer
- Heating medium (e.g., mineral oil)

Procedure (Micro Method):

- Sample Preparation: A few milliliters of the liquid sample are placed into a small test tube. [11]
- Apparatus Setup: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[2][11] The test tube is then attached to a thermometer.
- Heating: The assembly is heated gently and uniformly in a Thiele tube.[2] As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[12]
- Observation and Recording: Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.[2][12] At this point, heating is discontinued. The liquid will begin to cool. The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[12]

Synthesis and Purification

A common laboratory-scale synthesis of **2-hydrazinopyridine** involves the reaction of 2-chloropyridine with hydrazine hydrate.[13]

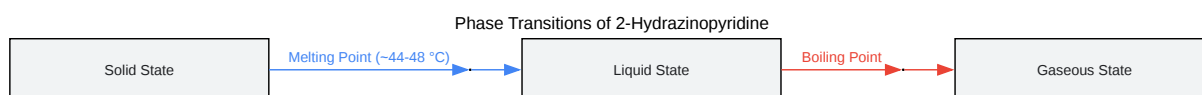
Procedure:

- A solution of 2-chloropyridine is added to an excess of hydrazine hydrate.[13]
- The reaction mixture is heated, for instance at 100°C for 48 hours, with progress monitored by thin-layer chromatography (TLC).[13]
- Upon completion, the mixture is diluted with water and extracted with a suitable organic solvent like ethyl acetate.[13]

- The combined organic phases are dried over an anhydrous salt (e.g., sodium sulfate) and the solvent is removed under reduced pressure to yield the product.[13]
- Purification can be achieved by vacuum distillation or recrystallization from a solvent mixture such as ether/hexane.[2]

Visualization of Physical States

The following diagram illustrates the relationship between the physical state of **2-hydrazinopyridine** and temperature under atmospheric pressure, highlighting the phase transitions at its melting and boiling points.



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Caption: Logical flow of **2-hydrazinopyridine**'s phase transitions with increasing temperature.

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